

# how to prepare dqp-1105 stock solution for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **dqp-1105**  
Cat. No.: **B1230525**

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## Application Notes and Protocols for DQP-1105 For Researchers, Scientists, and Drug Development Professionals

### Introduction

**DQP-1105** is a potent and selective noncompetitive antagonist of the N-methyl-D-aspartate (NMDA) receptor, exhibiting a significant preference for subunits GluN2C and GluN2D.<sup>[1][2][3]</sup> Its mechanism of action involves reducing the frequency of channel opening, making it a valuable tool for investigating the physiological and pathological roles of GluN2C/D-containing NMDA receptors. These receptors are implicated in various neurological processes and disorders, including Parkinson's disease, schizophrenia, and epilepsy.<sup>[1][4]</sup> Proper preparation of **DQP-1105** stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **DQP-1105** solutions.

## Data Presentation

A summary of the key quantitative data for **DQP-1105** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	558.42 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>29</sub> H <sub>24</sub> BrN <sub>3</sub> O <sub>4</sub>	<a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	380560-89-4	<a href="#">[5]</a> <a href="#">[6]</a>
Purity	≥97%	<a href="#">[5]</a>
Appearance	White to off-white or pale yellow solid	<a href="#">[5]</a> <a href="#">[7]</a>
Solubility in DMSO	Up to 100 mM (55.84 mg/mL)	
Aqueous Solubility	Low	<a href="#">[1]</a>
Storage (Solid)	-20°C	<a href="#">[5]</a> <a href="#">[6]</a>
Storage (DMSO Stock)	-20°C for up to 1 month; -80°C for up to 6 months	<a href="#">[7]</a>

## Experimental Protocols

### 1. Preparation of a 10 mM **DQP-1105** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **DQP-1105** in dimethyl sulfoxide (DMSO).

#### Materials:

- **DQP-1105** solid powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

- Optional: Water bath or sonicator

#### Procedure:

- Equilibrate Reagents: Allow the **DQP-1105** vial and DMSO to warm to room temperature before opening to prevent condensation.
- Weigh **DQP-1105**: Accurately weigh the desired amount of **DQP-1105** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 5.58 mg of **DQP-1105** (Molecular Weight = 558.42 g/mol ).
- Dissolve in DMSO: Add the appropriate volume of DMSO to the **DQP-1105** powder. For a 10 mM solution, dissolve 5.58 mg of **DQP-1105** in 1 mL of DMSO.
- Ensure Complete Dissolution: Vortex the solution thoroughly. If the compound does not dissolve completely, gentle warming (up to 60°C) or sonication can be applied.<sup>[7]</sup> Ensure the solution is clear before use.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[7]</sup> Some sources recommend storing under a nitrogen atmosphere.<sup>[7]</sup>

#### 2. Preparation of Working Solutions

For most in vitro experiments, the DMSO stock solution will need to be further diluted in the appropriate aqueous experimental buffer.

#### Important Considerations:

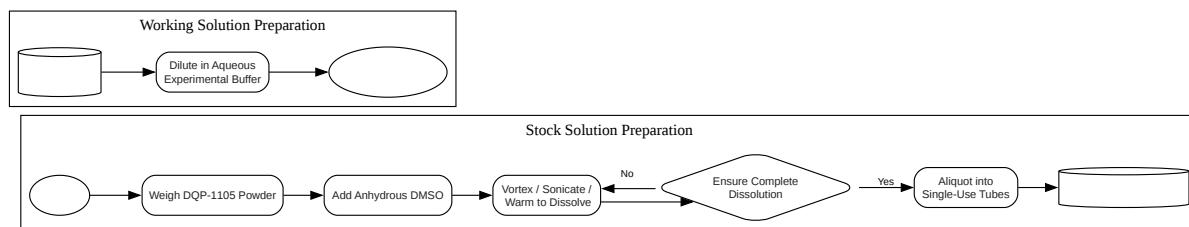
- The final concentration of DMSO in the experimental medium should be kept low (typically <0.1%) to avoid solvent-induced artifacts.
- Due to the low aqueous solubility of **DQP-1105**, it is crucial to ensure that the compound does not precipitate upon dilution into the aqueous buffer. Perform a serial dilution if necessary.

Example Dilution:

To prepare a 10  $\mu$ M working solution from a 10 mM stock:

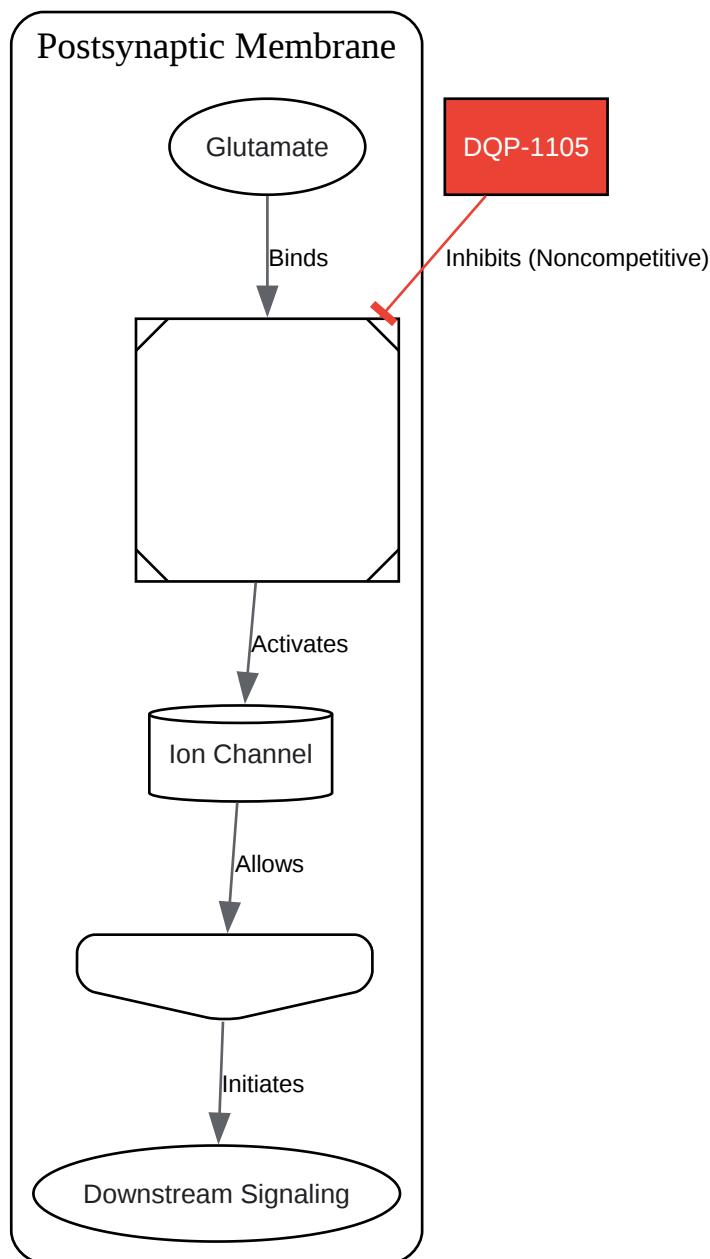
- Perform a 1:100 dilution by adding 1  $\mu$ L of the 10 mM stock solution to 99  $\mu$ L of your experimental buffer.
- This will result in a 100  $\mu$ M intermediate solution.
- Then, perform a 1:10 dilution by adding 10  $\mu$ L of the 100  $\mu$ M intermediate solution to 90  $\mu$ L of your experimental buffer to achieve a final concentration of 10  $\mu$ M.

## Mandatory Visualizations



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Caption: Workflow for preparing **DQP-1105** stock and working solutions.



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Caption: **DQP-1105** as a noncompetitive antagonist of the NMDA receptor.

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Email: [info@benchchem.com](mailto:info@benchchem.com)